

The Chemo-Sensing Potential of HC Yellow No. 10: An Unexplored Frontier

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Compound of Interest

Compound Name: HC Yellow no. 10

Cat. No.: B026556

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Despite its established use as a direct dye in the cosmetics industry, a comprehensive review of scientific literature reveals a significant gap in the exploration of **HC Yellow No. 10** for chemo-sensing applications. To date, there are no published research articles, application notes, or detailed protocols outlining its use as a colorimetric or fluorescent sensor for the detection of specific analytes.

HC Yellow No. 10, chemically known as 1,5-bis(beta-hydroxyethyl)amino-2-nitro-4-chlorobenzene, is primarily utilized in semi-permanent hair coloring formulations.^[1] Its molecular structure, containing nitro and amino groups, theoretically presents possibilities for interaction with various chemical species, a fundamental characteristic of a chemosensor. However, the scientific community has yet to investigate or report on these potential sensing capabilities.

Our extensive search for quantitative data, such as sensitivity, selectivity, and detection limits, for **HC Yellow No. 10** in chemo-sensing contexts yielded no results. Consequently, there are no established experimental protocols or signaling pathways to detail.

While the core requirements of this request—to provide detailed application notes, protocols, and data visualizations—cannot be met due to the lack of existing research, this highlights a potential area for future scientific inquiry. Researchers in the field of analytical chemistry and materials science may find the investigation of **HC Yellow No. 10** and similar dye molecules for novel chemo-sensing applications to be a promising and unexplored avenue of study. The development of new, simple, and cost-effective colorimetric sensors is a continually evolving

field with wide-ranging applications in environmental monitoring, clinical diagnostics, and industrial process control.

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References

- 1. haut.de [haut.de]
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